

Commercial Suppliers and Technical Guide for Benzyl 2-bromonicotinate

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Compound of Interest

Compound Name: Benzyl 2-bromonicotinate

Cat. No.: B15381722

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Benzyl 2-bromonicotinate**, a key intermediate in pharmaceutical and agrochemical research. Below you will find information on commercial suppliers, a plausible synthesis protocol, physicochemical data, and conceptual diagrams illustrating its synthesis and a potential biological pathway.

Commercial Availability

Benzyl 2-bromonicotinate (CAS No. 1107646-58-1) is available from various chemical suppliers. Researchers can procure this compound from the following vendors, among others:

- abcr GmbH
- Amadis Chemical Company Limited
- Boroncore: Purity is specified as not less than 98%.^[1]

It is advisable to contact suppliers directly to obtain specific product specifications, availability, and pricing.

Physicochemical and Spectral Data

Quantitative data for **Benzyl 2-bromonicotinate** is not extensively published. The following tables summarize the available information for the target compound and provide a comparison

with the closely related and well-characterized Benzyl nicotinate.

Table 1: Physicochemical Data for **Benzyl 2-bromonicotinate**

| Property | Value | Source |
|-------------------|---|--------------|
| CAS Number | 1107646-58-1 | Boroncore |
| Molecular Formula | C ₁₃ H ₁₀ BrNO ₂ | Boroncore |
| Molecular Weight | 292.13 g/mol | Boroncore |
| Purity | ≥ 98% | Boroncore[1] |

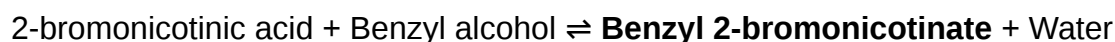
Table 2: Comparative Physicochemical Data: **Benzyl 2-bromonicotinate** vs. Benzyl nicotinate

| Property | Benzyl 2-bromonicotinate | Benzyl nicotinate |
|-------------------|---|--|
| CAS Number | 1107646-58-1 | 94-44-0[2] |
| Molecular Formula | C ₁₃ H ₁₀ BrNO ₂ | C ₁₃ H ₁₁ NO ₂ [2][3] |
| Molecular Weight | 292.13 g/mol | 213.23 g/mol [3] |
| Appearance | Not Specified | Colorless to pale yellow liquid[2] |
| IUPAC Name | Benzyl 2-bromopyridine-3-carboxylate | Benzyl pyridine-3-carboxylate[3] |
| SMILES | Not Specified | C1=CC=C(C=C1)COC(=O)C2=CN=CC=C2[3] |
| InChI Key | Not Specified | KVYGGMBOZFWZBQ-UHFFFAOYSA-N[3] |

Synthesis of Benzyl 2-bromonicotinate: A Plausible Experimental Protocol

While a specific, detailed protocol for the synthesis of **Benzyl 2-bromonicotinate** is not readily available in the reviewed literature, a standard Fischer esterification provides a reliable method for its preparation from 2-bromonicotinic acid and benzyl alcohol.[4][5]

Reaction:



Materials:

- 2-bromonicotinic acid
- Benzyl alcohol (in excess, can also serve as the solvent)
- Concentrated sulfuric acid (catalyst)[6]
- Sodium bicarbonate solution (for neutralization)[7]
- Anhydrous magnesium sulfate or sodium sulfate (for drying)
- Organic solvent for extraction (e.g., ethyl acetate)
- Silica gel for column chromatography

Procedure:

- Esterification: In a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap (to remove water), combine 2-bromonicotinic acid, an excess of benzyl alcohol, and a catalytic amount of concentrated sulfuric acid.[5]
- Reflux: Heat the reaction mixture to reflux. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).[8]
- Work-up: After the reaction is complete, cool the mixture to room temperature. If benzyl alcohol was used in large excess, it can be removed under reduced pressure.
- Neutralization: Dilute the residue with an organic solvent like ethyl acetate and wash it with a saturated solution of sodium bicarbonate to neutralize the acidic catalyst and any unreacted

carboxylic acid.^[7] Subsequently, wash with brine.

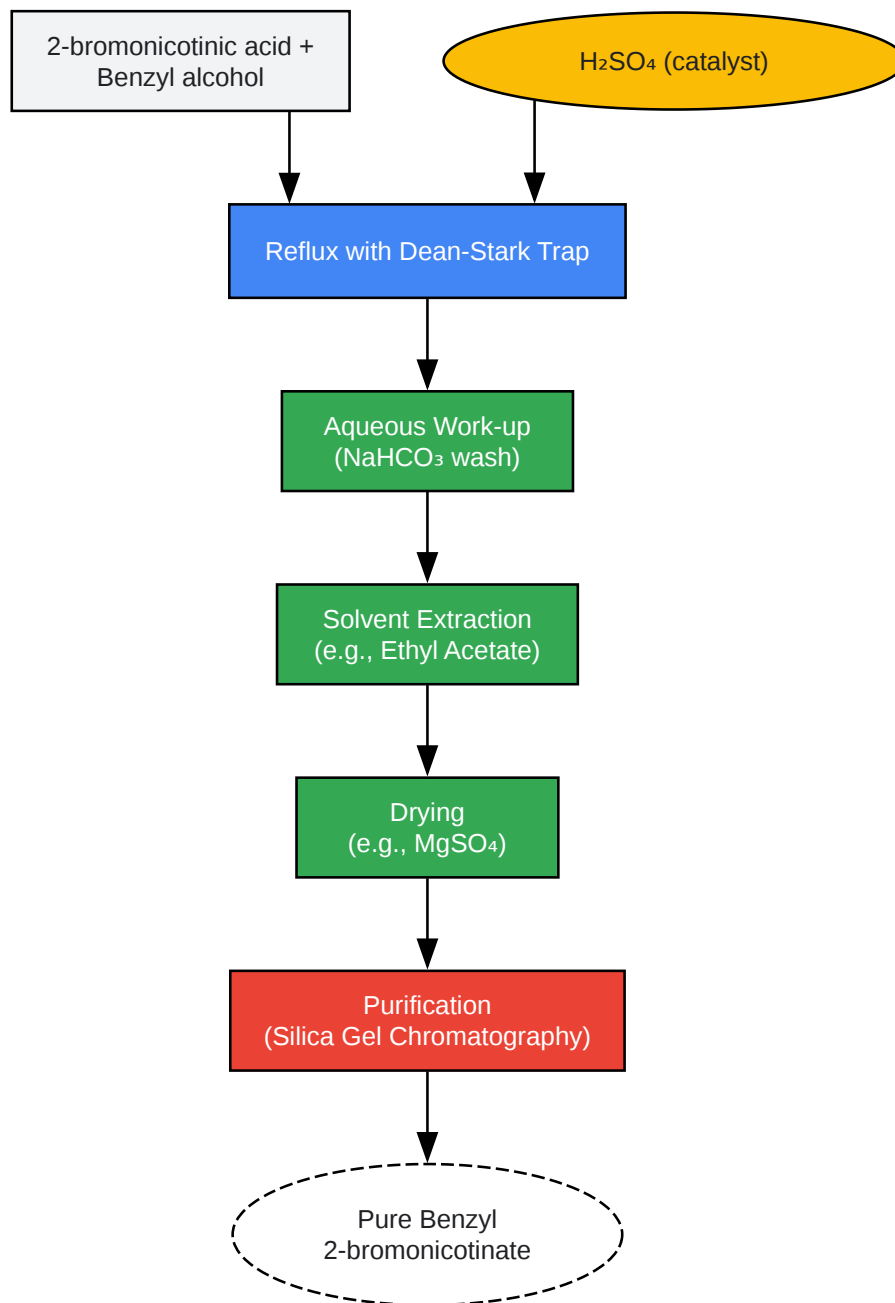
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- Purification: Purify the crude product by silica gel column chromatography to obtain pure **Benzyl 2-bromonicotinate**.^{[6][8]}

Experimental Workflow and Potential Signaling Pathway

Diagrams created using Graphviz (DOT language)

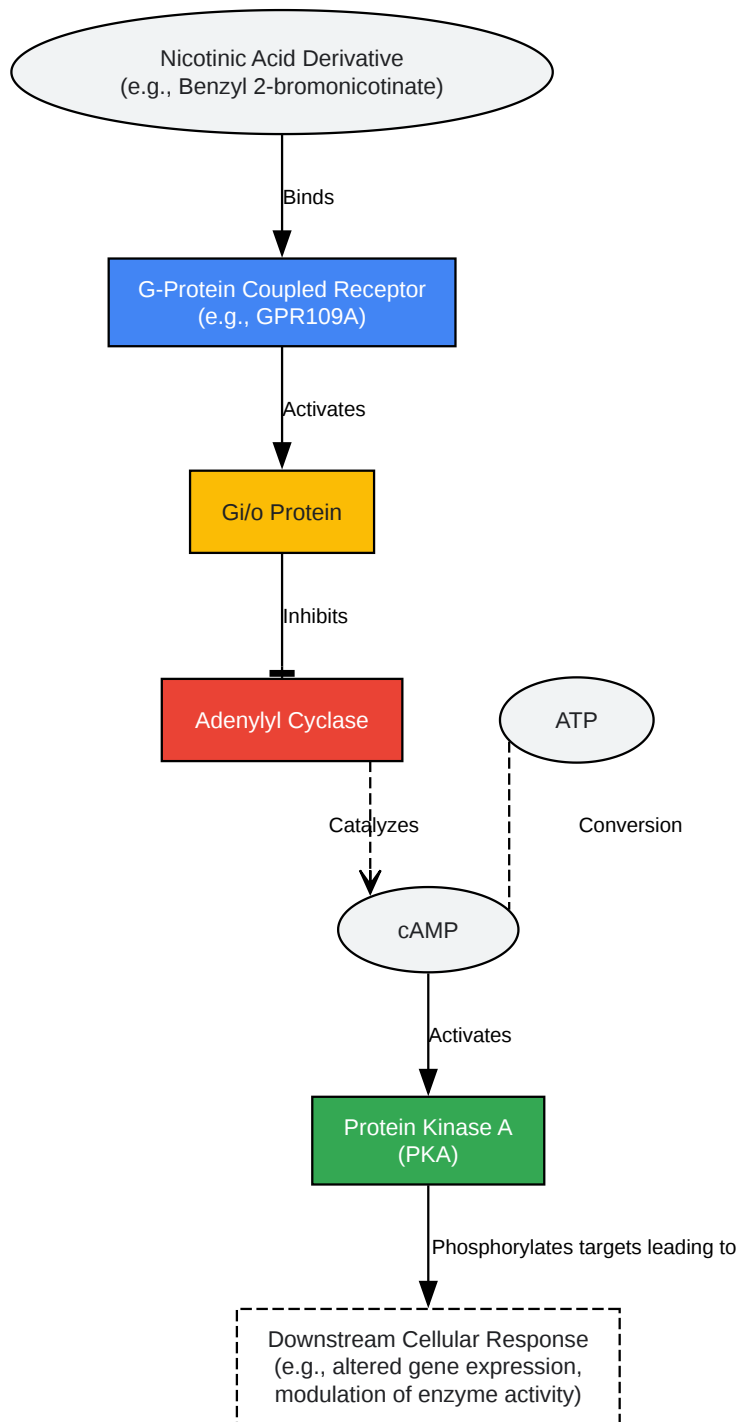
The following diagrams illustrate a general experimental workflow for the synthesis of **Benzyl 2-bromonicotinate** and a hypothetical signaling pathway where a nicotinic acid derivative might exert its biological effects.

General Experimental Workflow for Benzyl 2-bromonicotinate Synthesis

[Click to download full resolution via product page](#)Caption: Synthesis and purification workflow for **Benzyl 2-bromonicotinate**.

Nicotinic acid and its derivatives are known to interact with G-protein coupled receptors (GPCRs), such as GPR109A, which can lead to downstream effects like the inhibition of adenylyl cyclase and a reduction in cyclic AMP (cAMP) levels.^[9] This mechanism is relevant in various physiological processes, including lipid metabolism. The following diagram illustrates this hypothetical pathway.

Hypothetical Signaling Pathway for a Nicotinic Acid Derivative

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Caption: Potential GPCR-mediated signaling pathway for a nicotinic acid derivative.

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